

N-(2-Oxoethyl)phthalimide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2-Oxoethyl)phthalimide

Cat. No.: B017646

[Get Quote](#)

CAS Number: 2913-97-5 Molecular Formula: $C_{10}H_7NO_3$ Molecular Weight: 189.17 g/mol

This technical guide provides an in-depth overview of **N-(2-Oxoethyl)phthalimide**, a valuable intermediate in organic and medicinal chemistry. Tailored for researchers, scientists, and drug development professionals, this document outlines the compound's physicochemical properties, synthesis, and applications, with a focus on its utility in the development of novel therapeutics.

Physicochemical and Spectroscopic Data

N-(2-Oxoethyl)phthalimide is a white to off-white solid, utilized as a key building block in the synthesis of a variety of heterocyclic compounds and as a precursor in the Gabriel synthesis of primary amines.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
Melting Point	116-118 °C	
Boiling Point	324.3 ± 25.0 °C (Predicted)	
Density	1.376 ± 0.06 g/cm ³ (Predicted)	
Solubility	Chloroform (Slightly, Heated, Sonicated), Ethyl Acetate (Slightly)	
Appearance	White to off-white powder	[1]

Spectroscopic Data:

- ¹H NMR (CDCl₃): δ 9.66 (s, 1H, -CHO), 7.90-7.84 (m, 2H, Ar-H), 7.78-7.73 (m, 2H, Ar-H), 4.56 (s, 2H, -CH₂-)[1]
- Infrared (IR) Spectroscopy (Predicted): The IR spectrum is expected to show characteristic absorption bands for the phthalimide carbonyl groups (around 1700-1770 cm⁻¹), the aldehyde carbonyl group (around 1720-1740 cm⁻¹), and C-H stretching of the aromatic ring and the aldehyde.
- Mass Spectrometry (MS) (Predicted): The mass spectrum is expected to show a molecular ion peak [M]⁺ at m/z 189, corresponding to the molecular weight of the compound.

Synthesis and Purification

A common and efficient method for the synthesis of **N-(2-Oxoethyl)phthalimide** is the acidic hydrolysis of its precursor, N-(2,2-diethoxyethyl)phthalimide (also known as phthalimidoacetaldehyde diethyl acetal).

Experimental Protocol: Synthesis via Hydrolysis of Diethyl Acetal

Materials:

- N-(2,2-diethoxyethyl)phthalimide

- 1N Hydrochloric Acid (HCl)
- Dichloromethane (CH₂Cl₂)
- Saturated saline solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

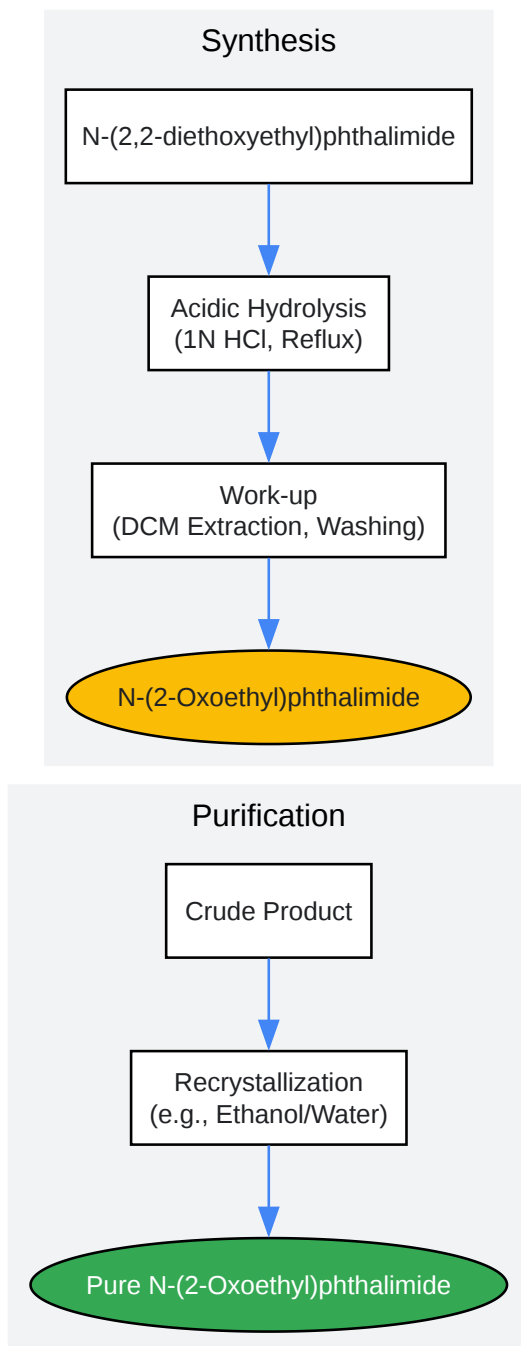
Procedure:

- Hydrolysis: Dissolve N-(2,2-diethoxyethyl)phthalimide in 1N aqueous HCl. Reflux the mixture with stirring for 1 hour. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Extraction: After cooling to room temperature, extract the reaction mixture with dichloromethane (e.g., 2 x 100 mL).
- Washing: Wash the combined organic layers with a saturated saline solution (100 mL).
- Drying: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Solvent Removal: Filter the drying agent and remove the solvent by distillation under reduced pressure to yield **N-(2-Oxoethyl)phthalimide**. A yield of up to 99% has been reported for a similar procedure.^[1]

Purification

The crude **N-(2-Oxoethyl)phthalimide** can be purified by recrystallization from a suitable solvent system, such as ethanol/water.

Synthesis of N-(2-Oxoethyl)phthalimide

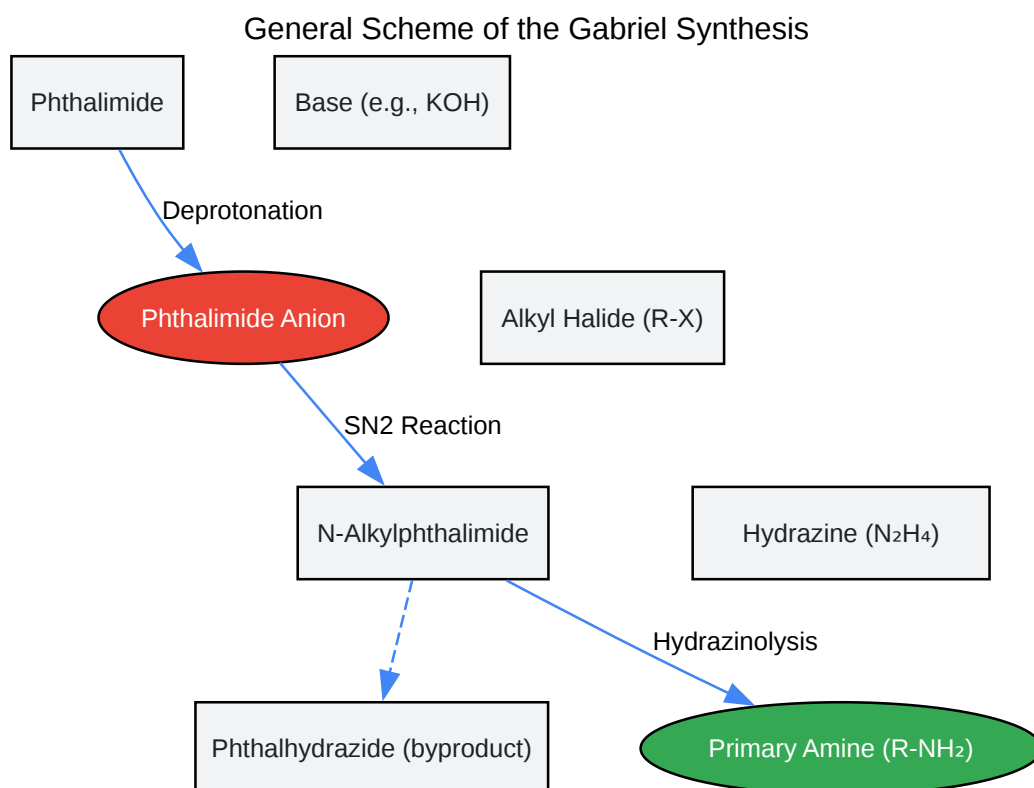
[Click to download full resolution via product page](#)Caption: Workflow for the synthesis and purification of **N-(2-Oxoethyl)phthalimide**.

Applications in Research and Drug Development

N-(2-Oxoethyl)phthalimide is a versatile reagent in organic synthesis, primarily serving as a precursor for various nitrogen-containing heterocycles and as a key component in the Gabriel synthesis of primary amines. The phthalimide group acts as a masked form of a primary amine, which can be deprotected under specific conditions.

Gabriel Synthesis of Primary Amines

The Gabriel synthesis is a robust method for preparing primary amines from alkyl halides, avoiding the over-alkylation that can occur with direct amination. **N-(2-Oxoethyl)phthalimide** can be utilized in a modified Gabriel synthesis to introduce a protected aminoacetaldehyde moiety. The aldehyde functionality can then be further reacted before the deprotection of the amine.



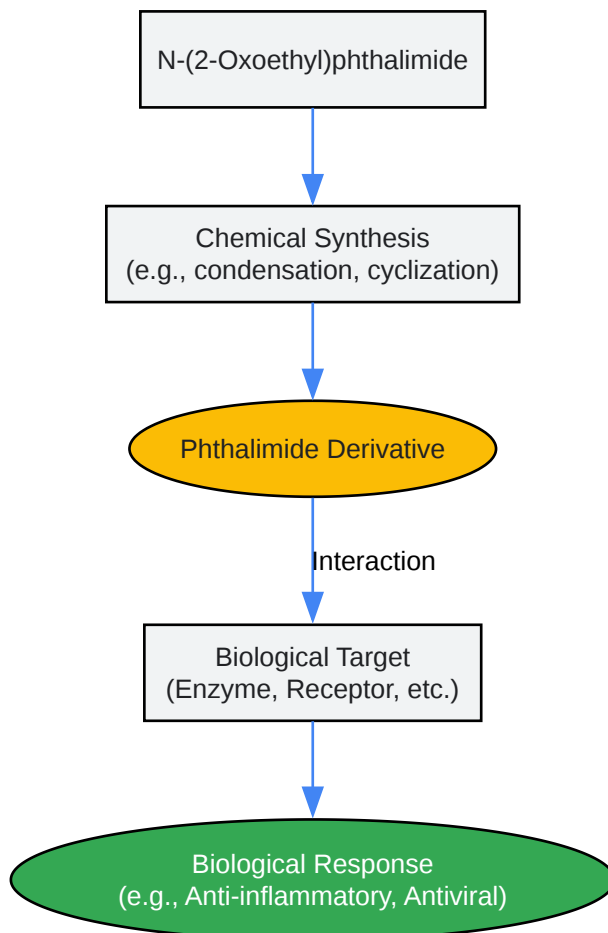
[Click to download full resolution via product page](#)

Caption: The Gabriel synthesis pathway for primary amine formation.

Synthesis of Bioactive Molecules

Phthalimide derivatives are known to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and antiviral properties. **N-(2-Oxoethyl)phthalimide** serves as a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications. The aldehyde group is particularly reactive and can participate in various carbon-carbon and carbon-nitrogen bond-forming reactions, allowing for the construction of diverse molecular scaffolds. While a specific signaling pathway for **N-(2-Oxoethyl)phthalimide** is not well-documented, its derivatives are often designed to interact with biological targets such as enzymes or receptors.

Role of Phthalimide Derivatives in Drug Discovery



[Click to download full resolution via product page](#)

Caption: General workflow for developing bioactive phthalimide derivatives.

Safety and Handling

N-(2-Oxoethyl)phthalimide should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. Store in a cool, dry place under an inert atmosphere. Some suppliers recommend storage in a freezer at -20°C.

This technical guide is intended for informational purposes only and should be used in conjunction with established laboratory safety practices and a thorough review of the current literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(2-Oxoethyl)phthalimide | 2913-97-5 [chemicalbook.com]
- To cite this document: BenchChem. [N-(2-Oxoethyl)phthalimide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017646#n-2-oxoethyl-phthalimide-cas-number-2913-97-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com